

Application Note: Mastering Reactions with Moisture-Sensitive Acetoxyacetyl Chloride

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Compound of Interest

Compound Name: Acetoxyacetyl chloride

Cat. No.: B084561

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Abstract

Acetoxyacetyl chloride ($C_4H_5ClO_3$) is a highly reactive acyl chloride and a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.[1][2][3] Its dual functionality, possessing both a highly electrophilic acyl chloride group and an acetoxy moiety, allows for the strategic introduction of the acetoxyacetyl group into a variety of molecular scaffolds.[1][2] However, its utility is intrinsically linked to its high sensitivity to moisture, which necessitates specialized handling techniques to prevent hydrolysis and ensure reaction success.[1][4] This application note provides detailed protocols and experimental setups for conducting reactions with **acetoxyacetyl chloride** under anhydrous conditions, focusing on the synthesis of esters and amides.

Introduction to Acetoxyacetyl Chloride

Acetoxyacetyl chloride is a colorless to pale yellow, fuming liquid that reacts violently with water, producing acetic acid and hydrogen chloride.[1][5][6] This high reactivity makes it an excellent acylating agent for a wide range of nucleophiles, including alcohols, amines, and thiols.[1][2][7] The resulting acetoxyacetylated compounds are key building blocks in the development of complex molecules, including β -lactams and glycolylhydroxamic acids.[2]

Key Properties of **Acetoxyacetyl Chloride**:

Property	Value	References
CAS Number	13831-31-7	[1][5][8]
Molecular Formula	C ₄ H ₅ ClO ₃	[1][8][9]
Molecular Weight	136.53 g/mol	[1][8]
Appearance	Colorless to pale yellow transparent fuming liquid	[1][3][10]
Boiling Point	55 °C / 12 mmHg	[5][6][10]
Density	1.27 g/mL at 25 °C	[3][5][6]
Refractive Index	n ₂₀ /D 1.428	[3][5][6]
Solubility	Reacts violently with water; soluble in organic solvents like dichloromethane and ether.	[1][6][9]
Sensitivity	Highly moisture-sensitive.	[1][4][5][6]

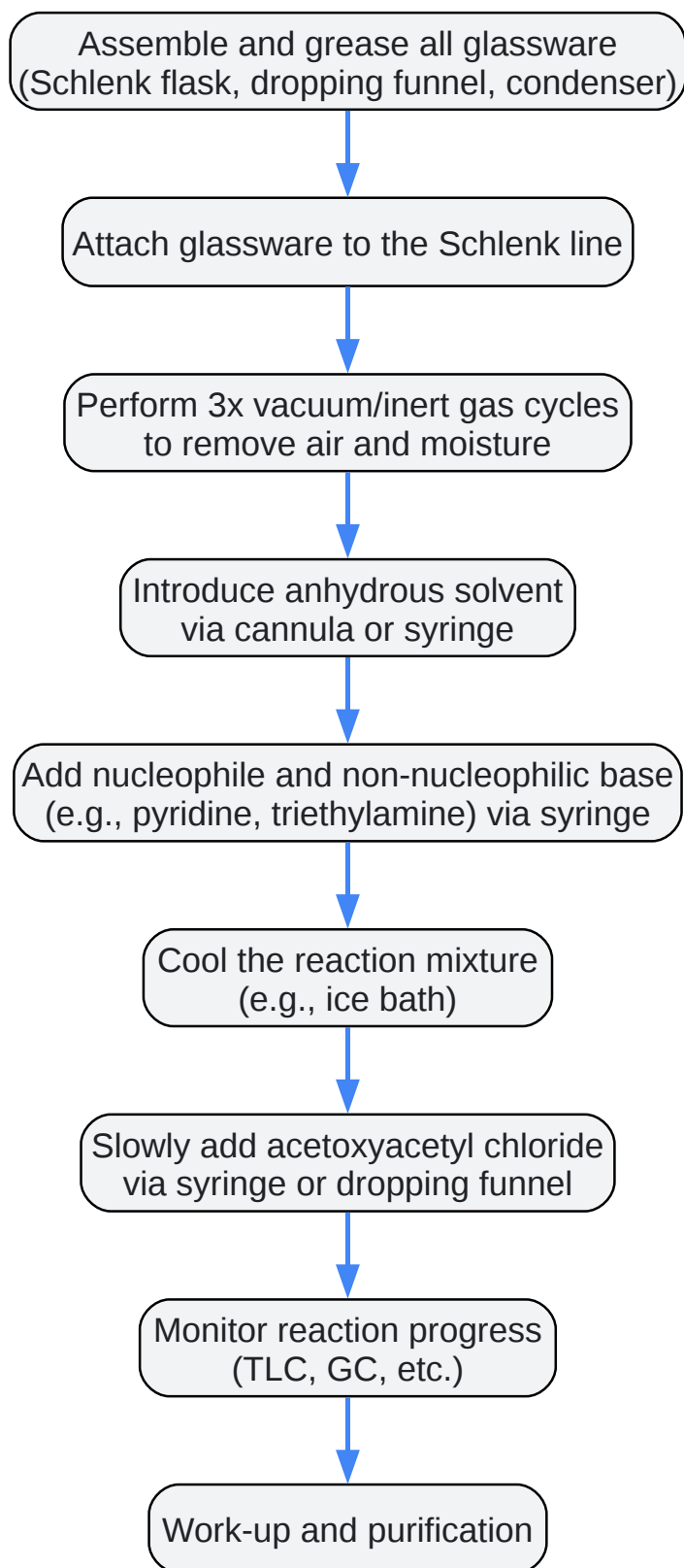
Experimental Setup for Anhydrous Reactions

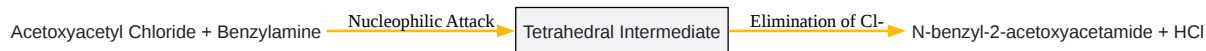
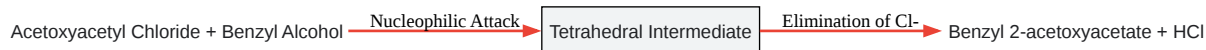
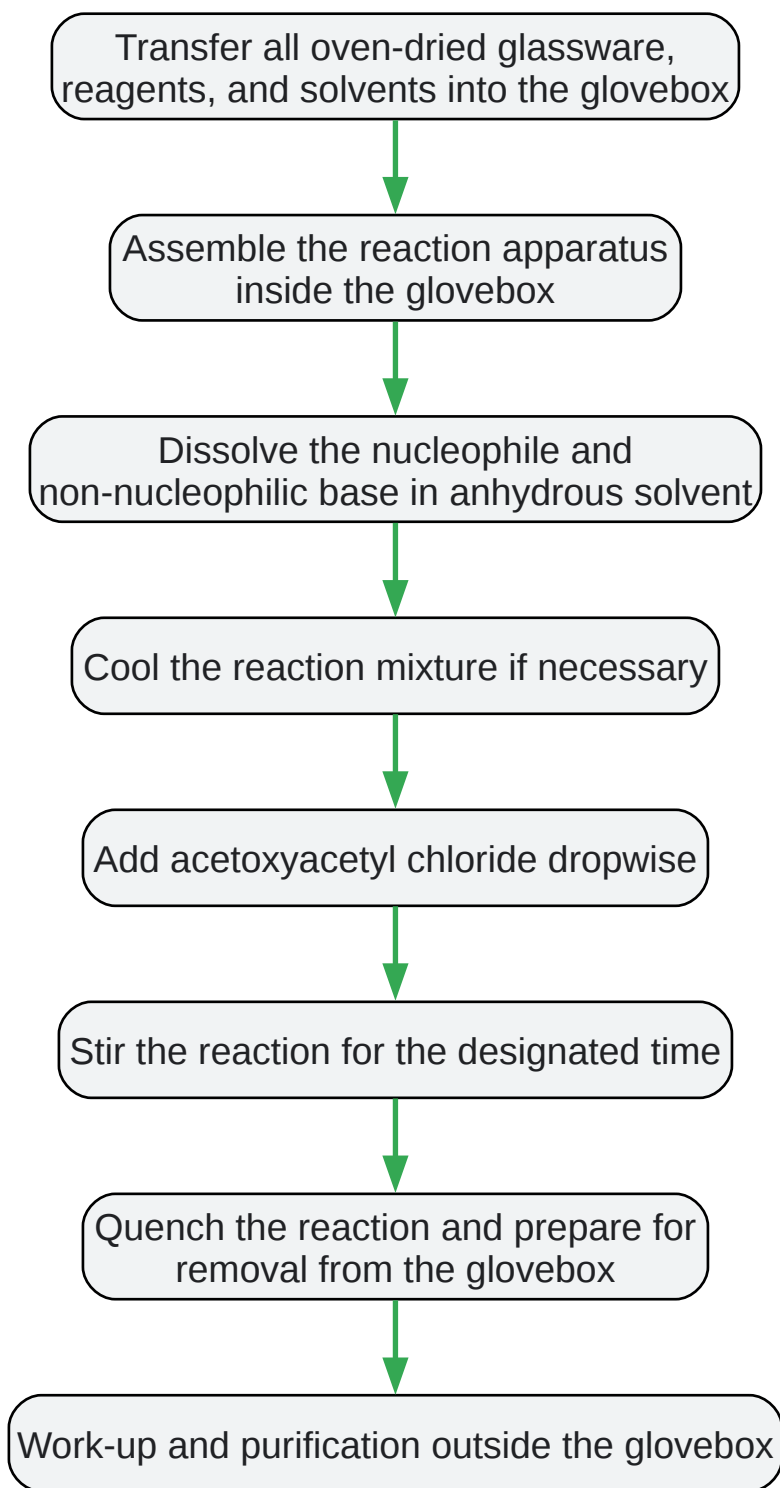
Due to the moisture-sensitive nature of **acetoxycetyl chloride**, all reactions must be carried out under an inert atmosphere (e.g., dry nitrogen or argon) using specialized glassware and techniques.[11][12][13] The two primary methods for achieving this are the use of a Schlenk line or a glovebox.

Schlenk Line Technique

A Schlenk line is a dual-manifold system that allows for the evacuation of air from glassware and subsequent backfilling with an inert gas.[13][14][15] This technique is ideal for handling most air- and moisture-sensitive reagents on a laboratory scale.[12][13]

Workflow for Setting up a Reaction using a Schlenk Line:





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